

Molecular Structure and Physicochemical Properties

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Compound of Interest

Compound Name: 1,2-Epoxyheptane

CAS No.: 5063-65-0

Cat. No.: B1347036

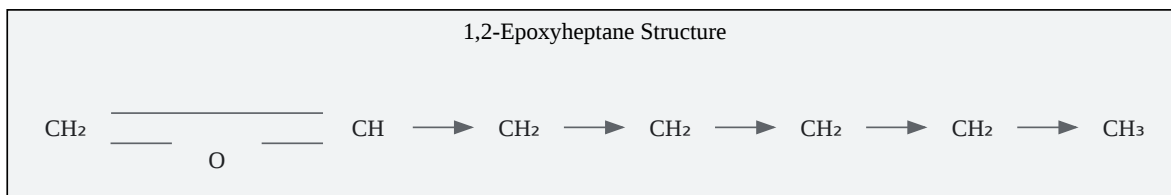
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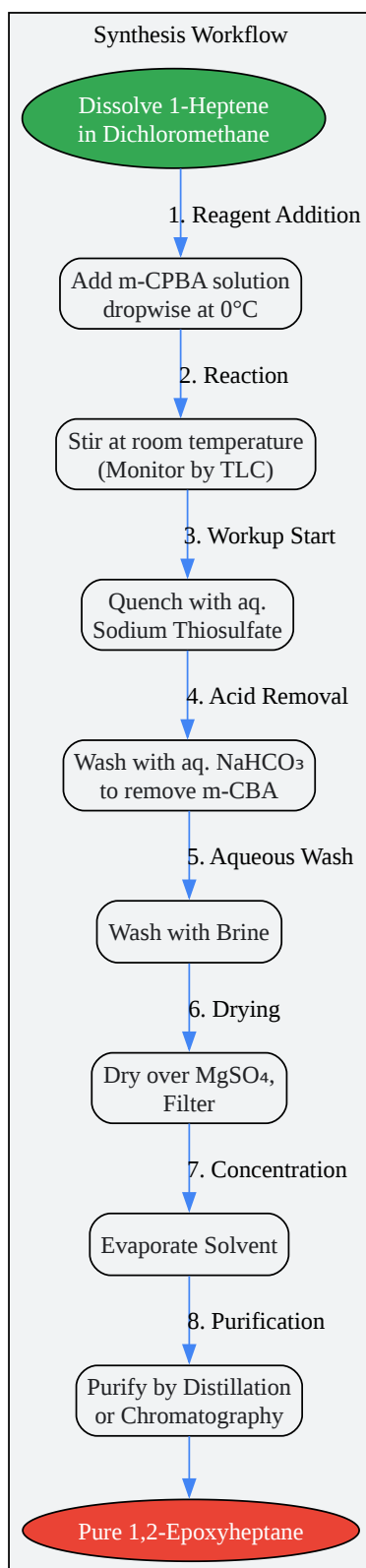
1,2-Epoxyheptane is a terminal epoxide featuring a seven-carbon aliphatic chain. The defining feature of its structure is the oxirane ring, a three-membered heterocycle containing two carbon atoms and one oxygen atom. This ring is located at the C1 and C2 positions of the heptane backbone.

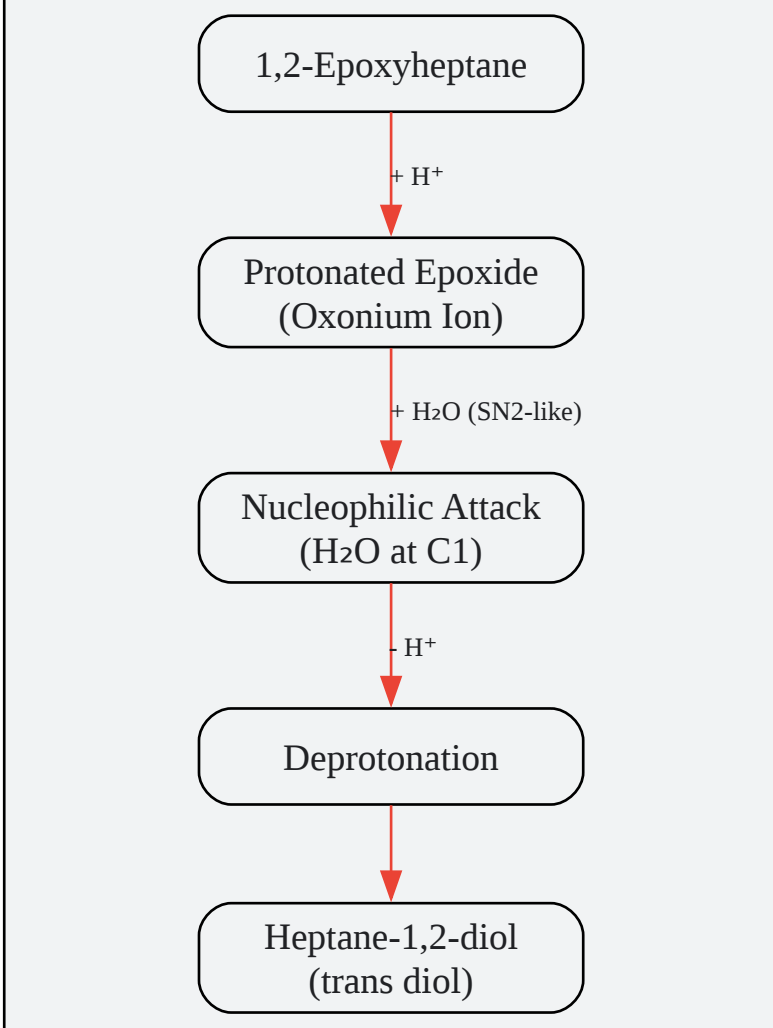
Structural Attributes

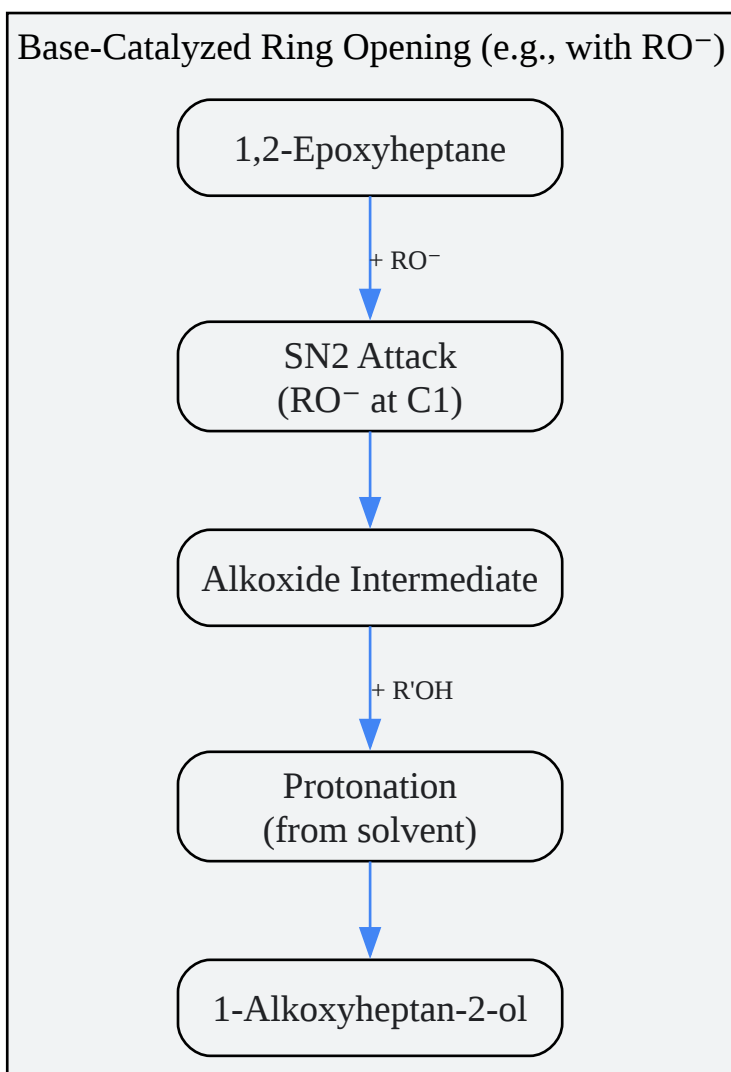
The three-membered ring of **1,2-epoxyheptane** is highly strained, with C-C-O and C-O-C bond angles of approximately 60°. This significant deviation from the ideal tetrahedral angle (109.5°) is the primary driver of its high reactivity. The molecule is chiral at the C2 carbon, meaning it exists as two non-superimposable mirror images, or enantiomers: (R)-**1,2-epoxyheptane** and (S)-**1,2-epoxyheptane**.^[1] The specific stereochemistry is crucial in pharmaceutical and fine chemical synthesis, where biological activity is often enantiomer-dependent.

1,2-Epoxyheptane Structure





Acid-Catalyzed Ring Opening (e.g., with H₂O/H⁺)



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Sources

- 1. (R)-(+)-1,2-Epoxyheptane | $\text{C}_7\text{H}_{14}\text{O}$ | CID 11147691 - PubChem [pubchem.ncbi.nlm.nih.gov]

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